

# 1-Phenylvinylboronic Acid: A Comprehensive Technical Safety Guide

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## Compound of Interest

Compound Name: 1-Phenylvinylboronic acid

Cat. No.: B081392

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This in-depth technical guide provides a comprehensive overview of the safety data for **1-Phenylvinylboronic acid** (CAS RN: 14900-39-1). The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the compound's properties and associated hazards. This guide is intended to supplement, not replace, formal safety training and institutional protocols.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Phenylvinylboronic acid** is presented in the table below. This data is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BO <sub>2</sub>	[1]
Molecular Weight	147.97 g/mol	[1]
Appearance	White to off-white solid/powder	[2]
Melting Point	125 °C (decomposes)	[3]
Boiling Point	321.1 °C at 760 mmHg	[4]
Density	1.09 g/cm <sup>3</sup>	[4]
Flash Point	148 °C	[4]
Vapor Pressure	0.000126 mmHg at 25°C	[4]
Storage Temperature	2-8°C	

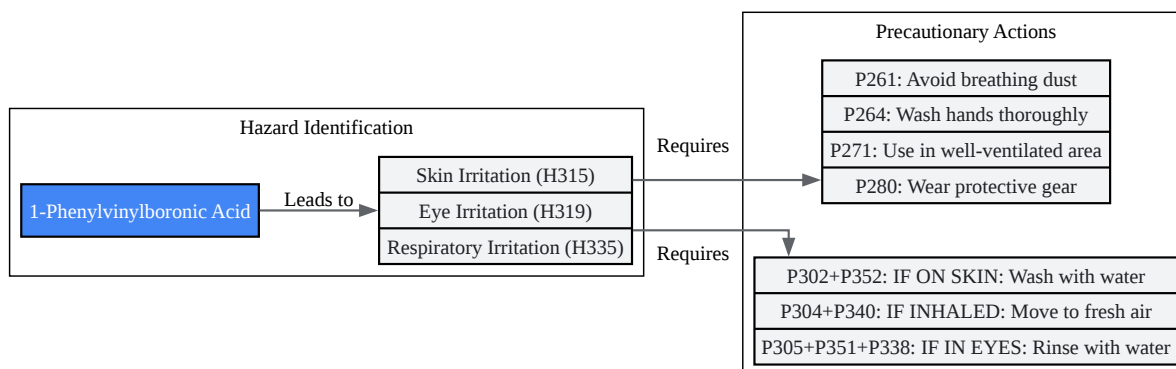
## Hazard Identification and Classification

**1-Phenylvinylboronic acid** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications and associated precautionary statements.

Hazard Class	GHS Category	Hazard Statement	Precautionary Statements (Prevention & Response)
Skin Irritation	Category 2	H315: Causes skin irritation	P264, P280, P302+P352, P332+P317, P362+P364
Eye Irritation	Category 2	H319: Causes serious eye irritation	P280, P305+P351+P338
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	P261, P271, P304+P340, P312

Signal Word: Warning[4]

The workflow for hazard identification and initial response is illustrated in the diagram below.



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### Hazard Identification and Precautionary Workflow

## Toxicological Information

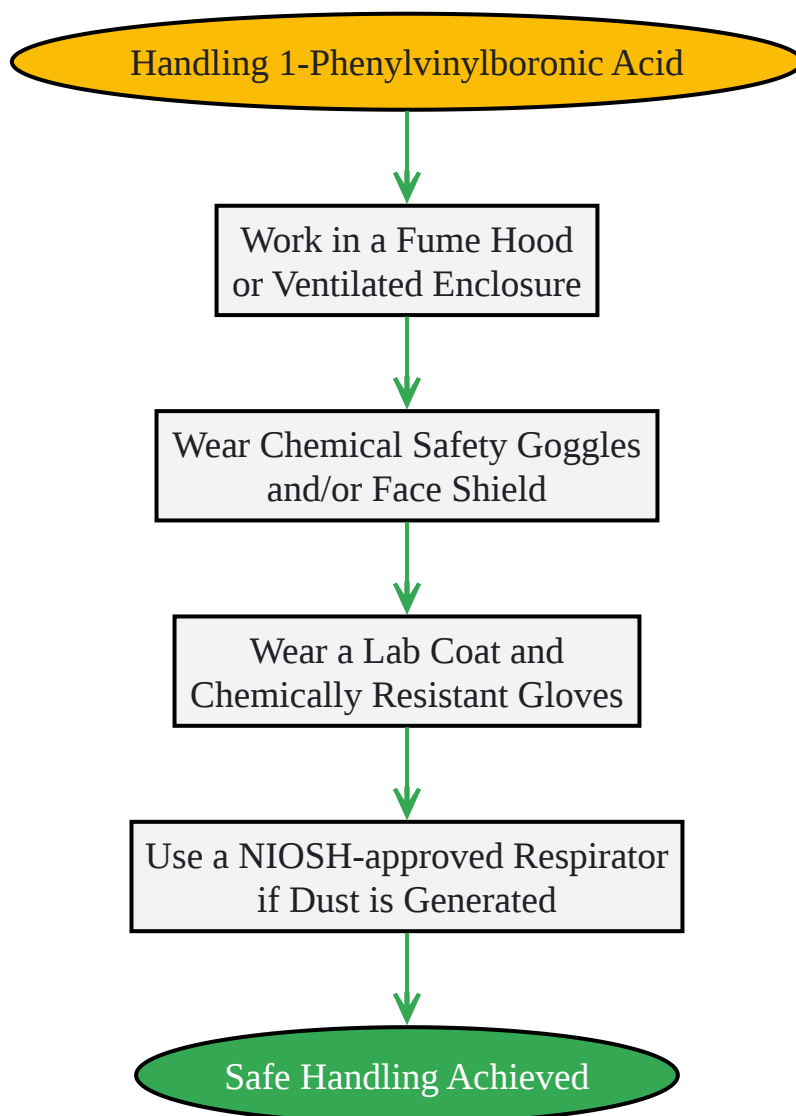
Detailed quantitative toxicological data for **1-Phenylvinylboronic acid** is limited. Most available safety data sheets indicate that no specific acute toxicity data (LD50/LC50) has been determined for this compound. The provided oral LD50 for a related compound, Phenylboronic acid, is 740 mg/kg in rats.[5] This information should be used with caution as it does not directly apply to **1-Phenylvinylboronic acid**.

## Experimental Protocols: Safe Handling and Storage

Due to its hazardous nature and potential for air and moisture sensitivity, strict adherence to safe handling protocols is imperative.

## Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE for handling **1-Phenylvinylboronic acid**.



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Recommended Personal Protective Equipment (PPE)

## General Handling Protocol

- Preparation: Before handling, ensure that the work area, typically a fume hood, is clean and uncluttered. Have all necessary equipment and reagents readily available.
- Inert Atmosphere: For reactions sensitive to air or moisture, use of a glove box or Schlenk line is recommended.

- **Weighing:** Weigh the compound in a ventilated enclosure or a balance with a draft shield to minimize dust inhalation.
- **Transfers:** Use appropriate tools (spatulas, powder funnels) to transfer the solid. Avoid creating dust.
- **Cleaning:** Clean up any spills promptly using appropriate methods (see Section 6). Decontaminate all equipment after use.
- **Handwashing:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

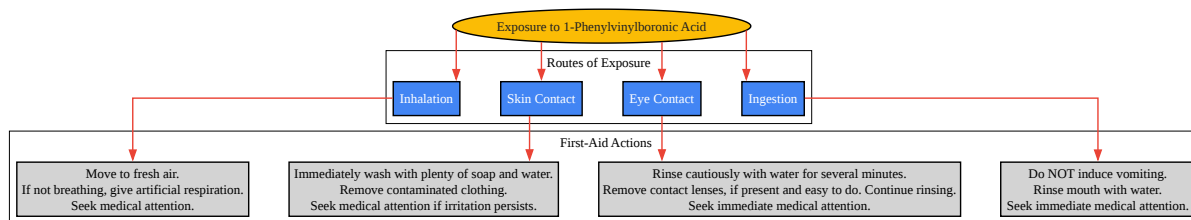
## Storage Protocol

**1-Phenylvinylboronic acid** is reported to be hygroscopic and potentially air-sensitive.<sup>[6][7]</sup> Proper storage is crucial to maintain its integrity and prevent degradation.

- **Container:** Store in a tightly sealed, airtight container.
- **Atmosphere:** For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen).
- **Location:** Keep in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.<sup>[6]</sup> Recommended storage temperature is 2-8°C.
- **Desiccant:** For hygroscopic materials, storing the container within a larger, sealed container with a desiccant can help prevent moisture absorption.<sup>[8][9]</sup>

## First-Aid Measures

In the event of exposure, immediate action is necessary. The following flowchart details the appropriate first-aid measures.



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